

# Reactivity and stability of 3-Bromo-5-fluoropicolinonitrile

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## Compound of Interest

Compound Name: 3-Bromo-5-fluoropicolinonitrile

Cat. No.: B1372977

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An In-Depth Technical Guide to the Reactivity and Stability of **3-Bromo-5-fluoropicolinonitrile**

## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **3-Bromo-5-fluoropicolinonitrile**, a pivotal building block for professionals in drug development and chemical research. We will delve into its core physicochemical properties, reactivity, stability, and safe handling protocols, offering field-proven insights to empower your research and development endeavors.

## Introduction: A Versatile Heterocyclic Building Block

**3-Bromo-5-fluoropicolinonitrile** (CAS No: 950670-18-5) is a halogenated pyridine derivative that has garnered significant attention as a versatile intermediate in the synthesis of complex organic molecules.<sup>[1]</sup> Its strategic combination of a pyridine ring, a nitrile group, a bromine atom, and a fluorine atom offers multiple reactive handles, making it a highly sought-after precursor in the pharmaceutical and agrochemical industries.<sup>[2][3]</sup> The presence of fluorine is particularly noteworthy, as this element is known to enhance crucial properties in drug candidates, such as metabolic stability and binding affinity.<sup>[2]</sup> This guide will explore the chemical nuances of this compound, providing researchers with the foundational knowledge to leverage its synthetic potential effectively and safely.

## Physicochemical and Structural Properties

Understanding the fundamental properties of **3-Bromo-5-fluoropicolinonitrile** is the first step toward its successful application. These properties dictate its behavior in different solvent systems and its requirements for storage and handling.

Property	Value	Reference
Molecular Formula	C <sub>6</sub> H <sub>2</sub> BrFN <sub>2</sub>	
Molecular Weight	201.00 g/mol	
CAS Number	950670-18-5 (Note: Some sources cite 886373-28-0 for the isomer 5-Bromo-3-fluoropicolinonitrile)	[4]
Appearance	Solid	
Melting Point	103-105 °C	[5][6]
Boiling Point	238.0 ± 35.0 °C (at 760 Torr)	[5][6]
Density	1.81 ± 0.1 g/cm <sup>3</sup>	[5][6]
InChI Key	OLOSREGULYFXDD-UHFFFAOYSA-N	
SMILES String	Fc1cnc(C#N)c(Br)c1	

## Chemical Reactivity and Synthetic Potential

The synthetic versatility of **3-Bromo-5-fluoropicolinonitrile** stems from its trifunctional nature. The pyridine core is adorned with three distinct functional groups, each offering a unique avenue for chemical modification. This multi-faceted reactivity allows for a modular and strategic approach to molecular design.

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